

A Researcher's Guide to Assessing 3-Hydroxybenzoic Acid Purity from Commercial Suppliers

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Compound of Interest

Compound Name: **3-Hydroxybenzoic Acid**

Cat. No.: **B041443**

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical factor that can significantly impact experimental outcomes and product quality. **3-Hydroxybenzoic acid**, a versatile intermediate in the synthesis of pharmaceuticals, resins, and other fine chemicals, is available from numerous suppliers. This guide provides a framework for assessing the purity of **3-Hydroxybenzoic acid** from different sources, complete with experimental protocols and data presentation formats to aid in making informed procurement decisions.

Comparative Purity Data from Various Suppliers

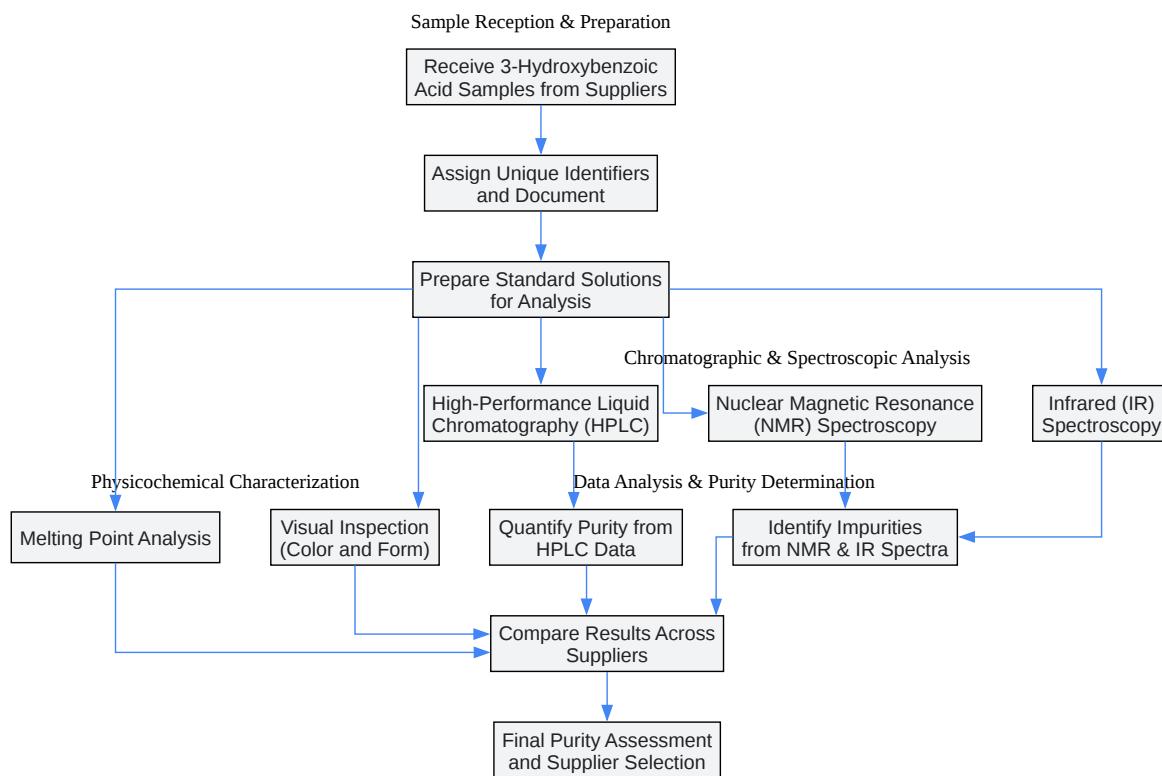
The initial step in selecting a supplier for **3-Hydroxybenzoic acid** is to review the purity specifications they provide. This information is typically available on the product page of their websites or in their catalogs. While these stated purities are a valuable starting point, it is crucial to recognize that they are often based on a single analytical technique and may not fully characterize the impurity profile. The following table summarizes the advertised purity levels from a selection of chemical suppliers.

Supplier	Stated Purity	Analytical Method	Reference
Sigma-Aldrich	≥99.0%	HPLC	[1]
Fisher Scientific	99%	Not Specified	[2]
Jai Swaminarayan Multichem	99%+	Not Specified	[3]
ChemFaces	>=98%	HPLC	[4]
Selleck Chemicals	99%	Not Specified	[5]
Shandong Biotech	>98.0%	HPLC, Neutralization titration	[6]
LGC Standards	Analytical Standard	ISO 17025 characterized	[7]
ReagentPlus® (Sigma-Aldrich)	99%	Not Specified	[8]

Note: The data presented in this table is based on publicly available information from the suppliers' websites and may not reflect the exact purity of a specific batch. Independent verification is always recommended.

Experimental Workflow for Purity Assessment

A systematic approach is essential for rigorously evaluating the purity of **3-Hydroxybenzoic acid** from different suppliers. The following workflow outlines the key steps, from sample reception to final purity determination.

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